

# Pentyl valerate CAS number 2173-56-0 details

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## Compound of Interest

Compound Name: *Pentyl valerate*

Cat. No.: *B1667271*

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An In-depth Technical Guide to **Pentyl Valerate** (CAS 2173-56-0)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Pentyl valerate**, also known as amyl pentanoate, is an organic ester with the chemical formula  $C_{10}H_{20}O_2$ .<sup>[1]</sup> Identified by the CAS number 2173-56-0, it is a colorless liquid recognized for its characteristic fruity scent, often compared to apples or pineapples.<sup>[2][3]</sup> This compound is utilized primarily in the food and fragrance industries as a flavoring and aromatic agent.<sup>[3][4]</sup> Additionally, it serves as a chemical intermediate in the synthesis of other organic compounds, such as dyes.<sup>[5][6]</sup> In a biological context, **pentyl valerate** is metabolized through hydrolysis into its constituent alcohol (1-pentanol) and carboxylic acid (valeric acid).

## Chemical and Physical Properties

The fundamental properties of **pentyl valerate** are summarized below. These characteristics are crucial for its handling, application, and analysis in a laboratory setting.

Table 1: Identifiers and Chemical Formula

Identifier	Value
CAS Number	2173-56-0[1]
IUPAC Name	pentyl pentanoate[6]
Synonyms	Amyl valerate, Pentyl pentanoate, Valeric acid pentyl ester[7]
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub> [1]
Molecular Weight	172.26 g/mol [1]
SMILES	CCCCCOC(=O)CCCC[1]
InChI Key	FGPPDYNPZTUNIU-UHFFFAOYSA-N[8]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid[7][9]
Odor	Fruity, apple-like[2]
Density	0.865 g/mL at 20 °C[9][10]
Boiling Point	201-203 °C[9][10]
Melting Point	-78.8 °C[7]
Flash Point	81 °C (177.8 °F) - closed cup[9][11]
Refractive Index (n <sub>20/D</sub> )	1.417[9][10]
Vapor Pressure	0.233 mmHg at 25 °C[12]
Water Solubility	Practically insoluble

## Synthesis and Analysis

**Pentyl valerate** is most commonly synthesized via Fischer esterification. For analysis and quality control, chromatographic methods such as Gas Chromatography (GC) and High-

Performance Liquid Chromatography (HPLC) are typically employed.

## Experimental Protocol: Fischer Esterification Synthesis

This protocol describes a standard laboratory procedure for synthesizing **pentyl valerate** from valeric acid and 1-pentanol using an acid catalyst.

Materials:

- Valeric acid (pentanoic acid)
- 1-Pentanol
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or p-toluenesulfonic acid (p-TsOH)
- Diethyl ether or ethyl acetate
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine valeric acid (1.0 mol equivalent) and an excess of 1-pentanol (e.g., 2.0-3.0 mol equivalents). The excess alcohol helps to shift the reaction equilibrium towards the product.[\[2\]](#)

- **Catalysis:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid (approx. 0.1 mol equivalent) to the mixture while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for 2-4 hours. The progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup - Quenching and Extraction:** After cooling to room temperature, transfer the reaction mixture to a separatory funnel. Dilute with diethyl ether or ethyl acetate. Wash the organic layer sequentially with:
  - Water to remove the excess alcohol.
  - Saturated sodium bicarbonate solution to neutralize the acidic catalyst and any unreacted valeric acid (caution: CO<sub>2</sub> evolution).
  - Saturated brine solution to reduce the solubility of organic material in the aqueous layer.
- **Drying and Filtration:** Dry the separated organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent.
- **Purification:** Remove the solvent under reduced pressure using a rotary evaporator. The crude **pentyl valerate** can be purified by fractional distillation to yield the final product.[\[13\]](#)

## Analytical Protocols

### Gas Chromatography (GC):

- **Purpose:** To assess the purity of **pentyl valerate** and monitor reaction progress.
- **Column:** A non-polar capillary column (e.g., DB-5 or HP-5ms) is suitable.
- **Injector Temperature:** 250 °C
- **Detector (FID) Temperature:** 280 °C
- **Oven Program:** Start at 80 °C, hold for 2 minutes, then ramp to 200 °C at 10 °C/min.

- Carrier Gas: Helium or Hydrogen.
- Expected Retention: The Kovats retention index for **pentyl valerate** on a standard non-polar column is approximately 1155-1188.[\[10\]](#)

High-Performance Liquid Chromatography (HPLC):

- Purpose: For quantification and purification.
- Method: Reverse-phase (RP) HPLC.[\[1\]](#)
- Column: C18 column (e.g., Newcrom R1).[\[1\]](#)
- Mobile Phase: A gradient of acetonitrile and water.[\[1\]](#) For mass spectrometry (MS) compatibility, formic acid can be used as a modifier instead of phosphoric acid.[\[1\]](#)
- Detector: UV (at low wavelength, e.g., 210 nm) or Evaporative Light Scattering Detector (ELSD) for non-chromophoric compounds.

## Safety and Handling

**Pentyl valerate** is a combustible liquid and requires appropriate safety precautions.[\[7\]](#)[\[11\]](#)

Table 3: GHS Hazard and Precautionary Statements

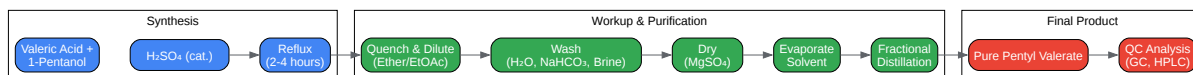
Category	Information
GHS Hazard Statement	H227: Combustible liquid.[7]
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking.[7]
	P280: Wear protective gloves/protective clothing/eye protection/face protection.
	P370 + P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish. [7]
	P403 + P235: Store in a well-ventilated place. Keep cool.[7]
	S23: Do not breathe vapour.[12]
	S24/25: Avoid contact with skin and eyes.[12]

#### First Aid Measures:

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[14]
- Skin Contact: Wash off with soap and plenty of water.[14]
- Eye Contact: Flush eyes with water as a precaution.[14]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[14] In all cases of exposure, it is advised to consult a physician.[14]

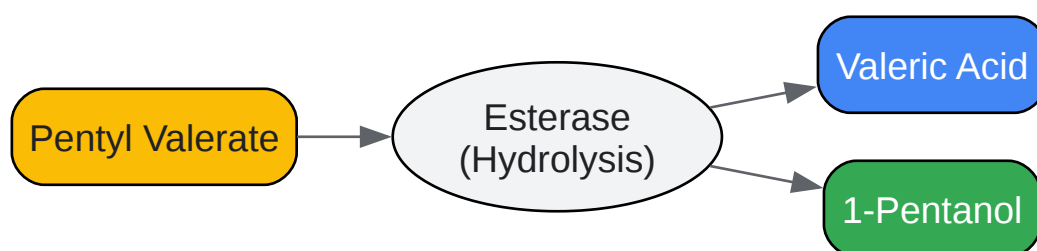
## Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate key processes related to **pentyl valerate**.



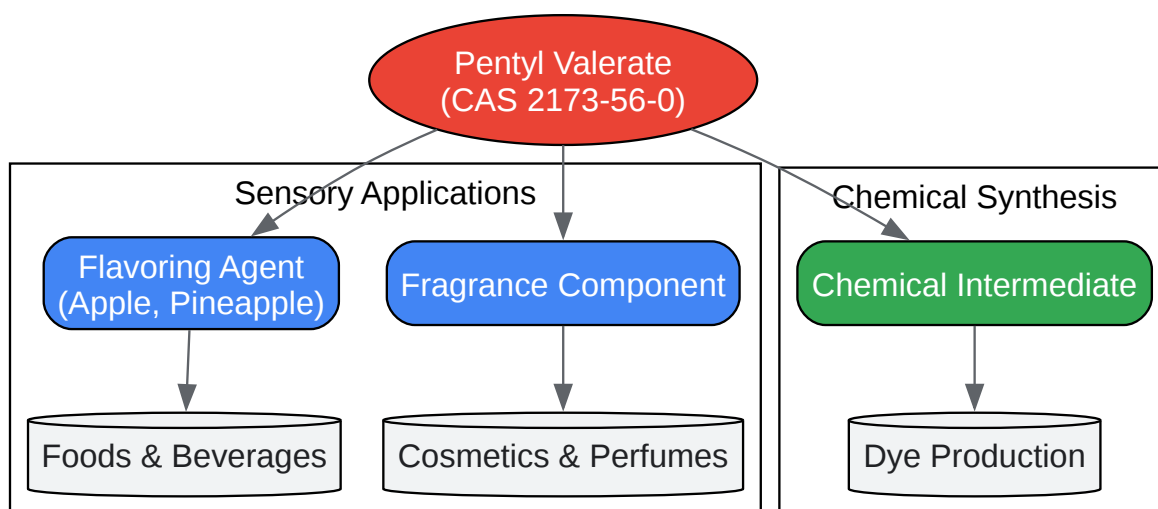
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Caption: Fischer Esterification Workflow for **Pentyl Valerate** Synthesis.



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Caption: Metabolic Pathway of **Pentyl Valerate** via Hydrolysis.



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Caption: Applications of **Pentyl Valerate** in Industry.

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)